In vitro characterization of NBI-98782 binding affinity

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Compound of Interest

Compound Name:	*NBI-98782*
CAS No.:	*85081-18-1*
Cat. No.:	*B1254425*

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An In-Depth Technical Guide to the In Vitro Characterization of **NBI-98782** Binding Affinity

This technical guide provides a comprehensive overview of the in vitro binding characteristics of **NBI-98782**, the active metabolite of valbenazine. It is intended for researchers, scientists, and drug development professionals engaged in the study of vesicular monoamine transporter 2 (VMAT2) inhibitors. This document details the binding affinity of **NBI-98782** for VMAT2, outlines the experimental protocols used for its characterization, and visualizes the associated molecular and experimental pathways.

Introduction

NBI-98782, also known as (+)-α-dihydrotetrabenazine ([+]-α-HTBZ), is a potent and selective inhibitor of the vesicular monoamine transporter 2 (VMAT2)[1][2][3]. VMAT2 is a presynaptic protein responsible for packaging monoamine neurotransmitters, such as dopamine, serotonin, and norepinephrine, into vesicles for subsequent release into the synapse[4][5][6]. By inhibiting VMAT2, **NBI-98782** effectively reduces the amount of available dopamine in the synaptic cleft, a mechanism that is hypothesized to alleviate the symptoms of hyperkinetic movement

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disorders[7][8]. Valbenazine, the prodrug, is hydrolyzed to its active metabolite, **NBI-98782**, which is responsible for the pharmacological activity[2][7][9].

Quantitative Binding Affinity Data

The binding affinity of **NBI-98782** and its prodrug, valbenazine, for VMAT2 has been determined through various in vitro studies. The data are summarized in the tables below.

Table 1: VMAT2 Binding Affinity of NBI-98782 and Valbenazine

Compound	Parameter	Value (nM)	Species	Reference
NBI-98782	K_i_	3	Not Specified	[1][10][11]
NBI-98782	K_i_	0.97 ± 0.48	Rat	[12]
Valbenazine	K_i_	150	Human	[9][10]

Table 2: Selectivity of NBI-98782

Target	Binding Affinity (K_i_)	Result	Reference
VMAT1	> 10,000 nM	Negligible Affinity	[10]
Dopaminergic Receptors	> 5,000 nM	Negligible Affinity	[8][9][10]
Serotonergic Receptors	> 5,000 nM	Negligible Affinity	[8][9][10]
Adrenergic Receptors	> 5,000 nM	Negligible Affinity	[9]
Histaminergic Receptors	> 5,000 nM	Negligible Affinity	[10]
Muscarinic Receptors	> 5,000 nM	Negligible Affinity	[10]

Experimental Protocols

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The primary method for determining the binding affinity of **NBI-98782** to VMAT2 is the competitive radioligand binding assay.[13][14] This technique measures the ability of an unlabeled compound (**NBI-98782**) to displace a radiolabeled ligand that has a known high affinity for the target receptor (VMAT2).

Radioligand Binding Assay for VMAT2

1. Preparation of Receptor Source:

- A tissue preparation rich in VMAT2, such as rat brain striatum or human platelet homogenates, is used.[12][15]
- The tissue is homogenized in a suitable buffer and centrifuged to isolate the cell membranes containing VMAT2.

2. Competitive Binding Reaction:

- A constant concentration of a radiolabeled VMAT2 ligand (e.g., [^{3}H]dihydrotetrabenazine) is incubated with the membrane preparation.
- Increasing concentrations of the unlabeled test compound (**NBI-98782**) are added to compete for binding to VMAT2.
- The reaction is allowed to reach equilibrium in an incubation buffer at a specific temperature.

3. Separation of Bound and Free Radioligand:

- The reaction mixture is rapidly filtered through glass fiber filters to separate the membrane-bound radioligand from the free radioligand in the solution.[14]
- The filters are washed quickly with ice-cold buffer to remove any non-specifically bound radioligand.

4. Quantification of Radioactivity:

- The radioactivity retained on the filters, representing the amount of bound radioligand, is measured using a scintillation counter.

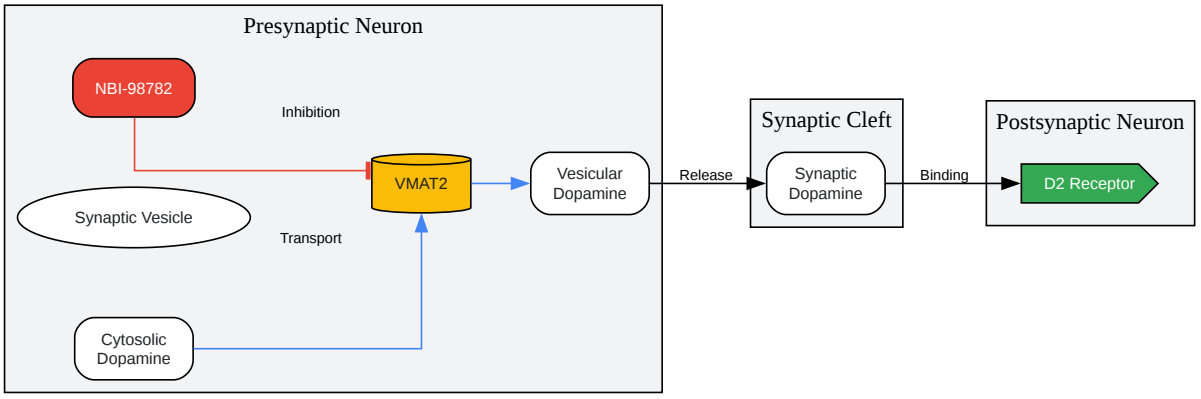
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5. Data Analysis:

- The data are plotted as the percentage of specific binding of the radioligand versus the concentration of the competing unlabeled ligand (**NBI-98782**).
- The IC_{50} value, which is the concentration of **NBI-98782** that inhibits 50% of the specific binding of the radioligand, is determined from the resulting competition curve.
- The inhibitory constant (K_i_) is then calculated from the IC_{50} value using the Cheng-Prusoff equation.[13]

Visualizations

NBI-98782 Mechanism of Action

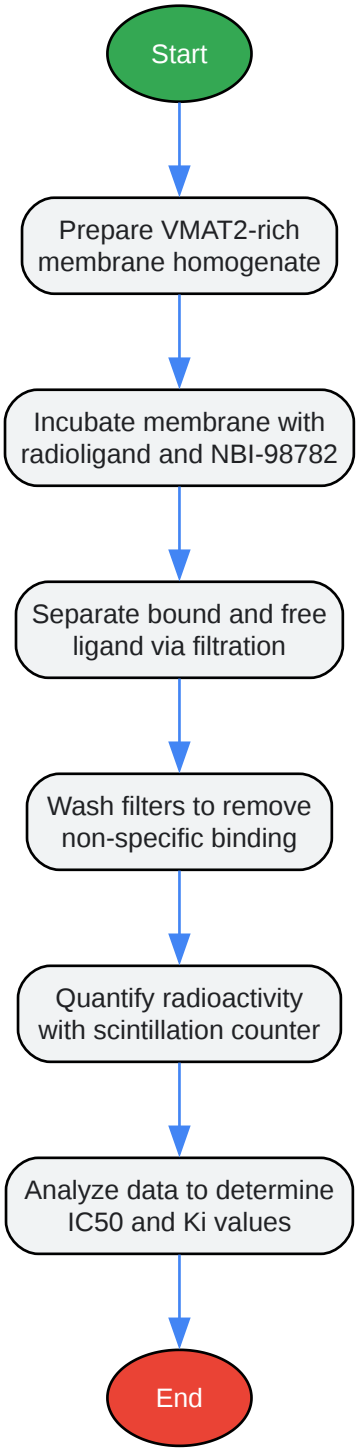


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Caption: Mechanism of **NBI-98782** at the synapse.

Experimental Workflow for Radioligand Binding Assay

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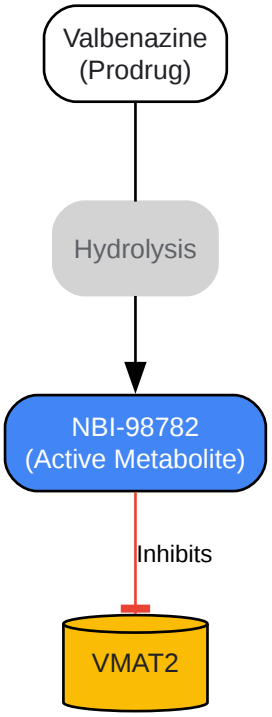


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Caption: Workflow for a competitive radioligand binding assay.

Prodrug to Active Metabolite Relationship

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Caption: Conversion of valbenazine to **NBI-98782**.

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